

RO-5963 Technical Support Center: Stability and Storage Guidelines

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Compound of Interest

Compound Name: RO-5963
Cat. No.: B10822873

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **RO-5963**, a dual p53-MDM2 and p53-MDMX inhibitor. Adherence to these guidelines is critical for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **RO-5963** powder?

A: The lyophilized powder should be stored at -20°C and kept desiccated.[1] It is also recommended to protect it from light.[2] Under these conditions, the chemical is stable for up to 36 months.[1]

Q2: What is the recommended solvent for reconstituting **RO-5963**?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent. **RO-5963** is soluble in DMSO at a concentration of 100 mg/mL.[2]

Q3: What are the storage conditions for **RO-5963** stock solutions?

A: Stock solutions of **RO-5963** should be stored frozen. Recommended storage temperatures are -20°C or -80°C.[2][3] It is crucial to aliquot the stock solution after reconstitution to avoid multiple freeze-thaw cycles, which can affect the compound's stability.[1]

Q4: How long are **RO-5963** stock solutions stable?

A: The stability of stock solutions depends on the storage temperature. At -80°C, the solution is stable for up to 6 months.[3] At -20°C, stability is reported to be between 1 to 6 months.[1][2][3] For optimal results, it is recommended to use the solution within the shorter timeframe if stored at -20°C.

Q5: I am conducting animal studies. How should I formulate **RO-5963** for in vivo use?

A: For in vivo experiments, a clear stock solution should first be prepared. Subsequently, co-solvents can be added. A suggested formulation includes DMSO, PEG300/PEG400, SBE-β-CD, and Tween-80 in saline.[3] It is advisable to keep the proportion of DMSO in the working solution below 2%, especially for animals that may be weak.[3]

Data Summary: Storage and Stability

Form	Storage Temperature	Duration of Stability	Special Conditions
Lyophilized Solid	-20°C	36 months	Keep desiccated, protect from light[1][2]
Stock Solution in DMSO	-20°C	1 to 6 months[1][2][3]	Aliquot to avoid freeze-thaw cycles[1]
Stock Solution in DMSO	-80°C	6 months[3]	Aliquot to avoid freeze-thaw cycles[1]

Experimental Protocols

Reconstitution of Lyophilized **RO-5963**:

- Bring the vial of lyophilized **RO-5963** to room temperature before opening.

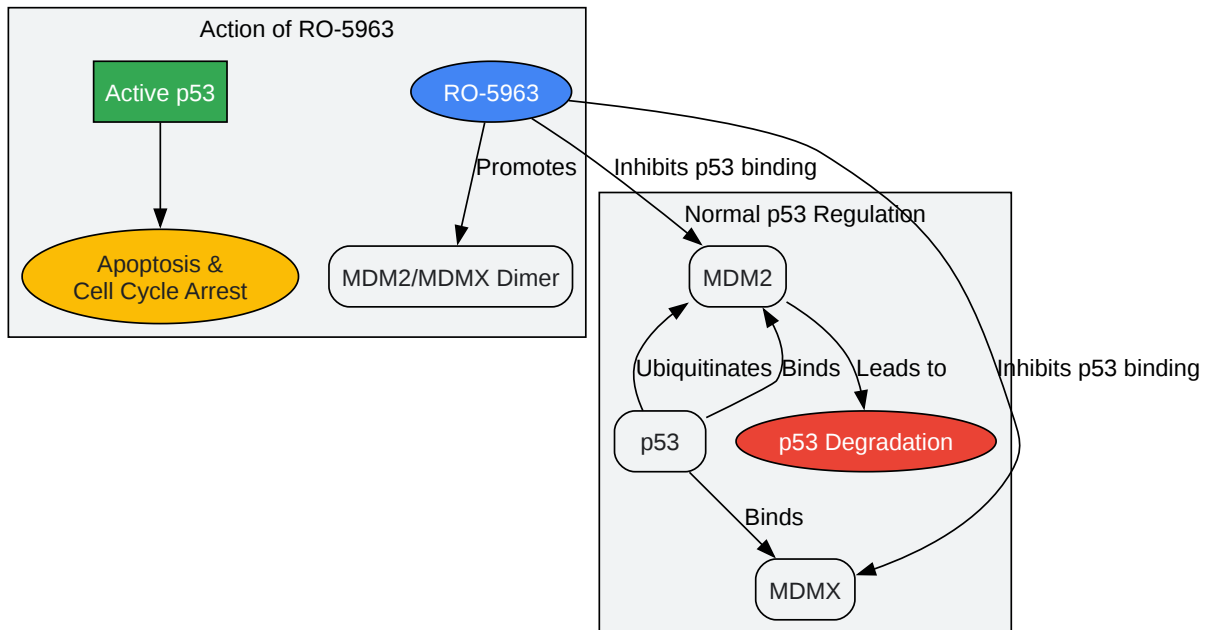
- Add the calculated volume of DMSO to the vial to achieve the desired stock concentration (e.g., up to 100 mg/mL).
- Vortex the vial until the compound is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in appropriate storage tubes.
- Store the aliquots at -20°C or -80°C.

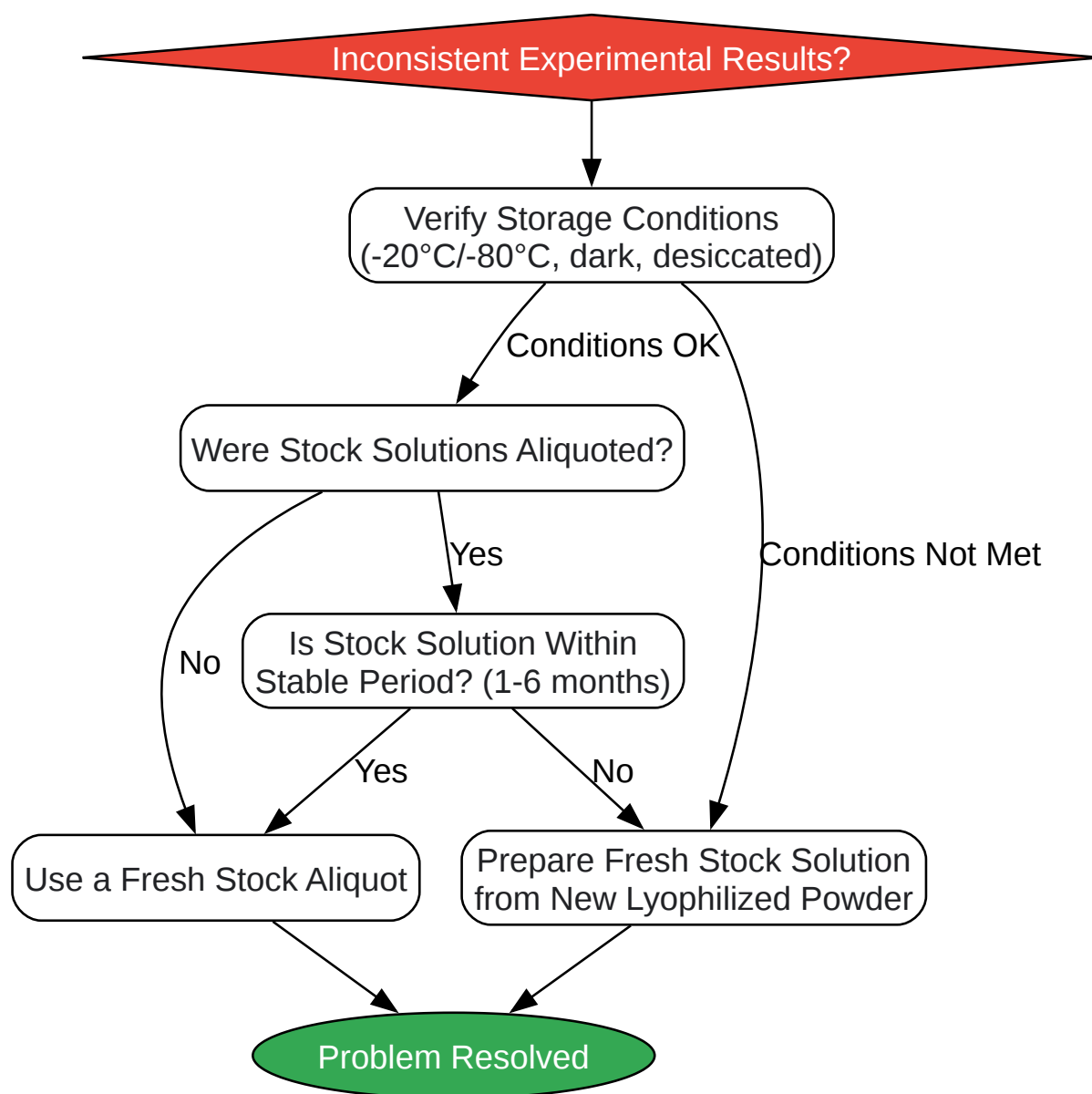
Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent experimental results	Compound degradation due to improper storage.	Verify that the storage conditions (temperature, light protection, desiccation for solid) have been consistently met. Use a fresh aliquot or a new vial of the compound.
Multiple freeze-thaw cycles of the stock solution.	Always aliquot stock solutions after reconstitution. Discard any stock solution that has undergone multiple freeze-thaw cycles.	
Precipitation in stock solution upon thawing	Poor solubility at lower temperatures or solvent evaporation.	Gently warm the solution to 37°C and vortex to redissolve. Ensure storage tubes are sealed tightly to prevent solvent evaporation.
Reduced potency in cellular assays	Degradation of the compound in the working solution.	Prepare fresh working solutions from a frozen stock aliquot for each experiment. Do not store diluted working solutions for extended periods.

Visualizing the Mechanism of Action and Experimental Workflow

To understand the context in which **RO-5963**'s stability is critical, the following diagrams illustrate its mechanism of action and a general experimental workflow.





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